

# Application Notes and Protocols: Synthesis of Sodium Amide Using Ferric Nitrate Catalyst

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## Compound of Interest

Compound Name: Iron nitrate

Cat. No.: B083410

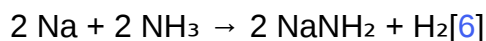
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## Introduction

Sodium amide ( $\text{NaNH}_2$ ), commonly known as sodamide, is a highly reactive inorganic compound widely employed as a strong base in organic synthesis.<sup>[1][2]</sup> Its utility is particularly notable in reactions requiring a potent, non-nucleophilic base, such as dehydrohalogenations, alkylations, and Claisen condensations.<sup>[1][3]</sup> Industrially, it is a key reagent in the production of indigo dye and hydrazine.<sup>[3][4]</sup> While it can be prepared by reacting sodium metal with gaseous ammonia, the more common and efficient laboratory and industrial method involves the reaction of sodium with liquid ammonia, using ferric nitrate as a catalyst to accelerate the reaction.<sup>[1][4][5]</sup> This document provides detailed protocols and application data for the synthesis of sodium amide using this catalytic method.

## Reaction Overview

The synthesis proceeds by the reaction of metallic sodium with liquid ammonia. The overall balanced equation for the reaction is:



In the absence of a catalyst, this reaction is slow. Ferric nitrate  $[\text{Fe}(\text{NO}_3)_3]$  is introduced as a catalyst precursor.<sup>[7][8]</sup> It is believed that the Fe(III) salt is reduced by the sodium metal to form finely divided, highly active metallic iron, which is the true catalytic species that facilitates the formation of sodium amide.<sup>[8][9]</sup> The reaction is typically conducted at the boiling point of ammonia (approx.  $-33^\circ\text{C}$ ), where the rate is fastest.<sup>[1][7]</sup>

## Experimental Protocols

### Protocol 1: Laboratory-Scale Synthesis in Liquid Ammonia

This protocol details a standard laboratory procedure for preparing sodium amide in a suspension of liquid ammonia, where it is often used directly for subsequent reactions.

#### Materials:

- Metallic Sodium (Na)
- Liquid Ammonia (NH<sub>3</sub>)
- Ferric Nitrate Hexahydrate (Fe(NO<sub>3</sub>)<sub>3</sub>·9H<sub>2</sub>O), powdered<sup>[10]</sup>
- Anhydrous ether or toluene (for washing/rinsing)
- Inert gas (Argon or Nitrogen)

#### Equipment:

- Three-necked round-bottom flask (e.g., 2 L)
- Dry ice/acetone or cryocooler condenser
- Mechanical stirrer
- Gas inlet for ammonia and inert gas
- Gas outlet bubbler
- Low-temperature thermometer

#### Procedure:

- Setup: Assemble the reaction apparatus under an inert atmosphere. Ensure all glassware is scrupulously dried to prevent violent reactions with sodium.

- **Condensing Ammonia:** Cool the flask to approximately  $-78\text{ }^{\circ}\text{C}$  using a dry ice/acetone bath. Condense the desired volume of ammonia gas (e.g., 500 mL) into the flask.[\[10\]](#)
- **Catalyst Addition:** Once the liquid ammonia is collected, add a catalytic amount of powdered ferric nitrate hexahydrate (e.g., 0.3 g for a 26 g sodium reaction) to the stirring liquid ammonia.[\[10\]](#)
- **Initiation:** Add a small piece of clean sodium metal (approx. 1 g) to the mixture.[\[10\]](#) Continue stirring and maintain the temperature near the boiling point of ammonia ( $-33\text{ }^{\circ}\text{C}$ ). The solution will turn a deep blue color due to the formation of a solvated electron intermediate.[\[1\]](#)[\[4\]](#)
- **Reaction Progression:** Continue stirring until the blue color dissipates, indicating the initial piece of sodium has been converted to sodium amide. The solution should turn gray.[\[4\]](#)[\[10\]](#)
- **Sodium Addition:** Once the initial blue color is discharged, begin adding the remaining sodium in small portions, allowing the blue color to fade to gray after each addition.[\[10\]](#)
- **Completion:** After all the sodium has been added and the blue color is permanently discharged, continue stirring the resulting gray suspension for an additional 15-30 minutes to ensure the reaction goes to completion.[\[10\]](#) The sodium amide is formed in essentially quantitative yield.[\[10\]](#)
- **Use and Storage:** The resulting suspension of sodium amide in liquid ammonia can be used directly for subsequent synthetic steps.

#### Safety Precautions:

- **Water Reactivity:** Sodium amide reacts violently and explosively with water, producing ammonia and sodium hydroxide.[\[1\]](#)[\[3\]](#) All equipment must be perfectly dry.
- **Air Sensitivity:** When exposed to limited amounts of air and moisture, sodium amide can form explosive peroxide compounds.[\[1\]](#) This is often indicated by the solid turning yellow or brown.[\[1\]](#)[\[11\]](#) Such discolored samples are an explosion risk and should be destroyed immediately.

- **Storage:** If isolated, sodium amide must be stored in a tightly sealed container under an inert atmosphere (e.g., nitrogen or argon).<sup>[1]</sup> It is safer to store and handle as a suspension in a non-reactive hydrocarbon solvent like toluene or mineral oil.<sup>[11]</sup>
- **Destruction:** To safely destroy residual or discolored sodium amide, suspend it in an inert solvent like toluene and slowly add a dilute solution of ethanol or isopropanol with stirring and cooling.<sup>[3][11]</sup>

## Data Presentation

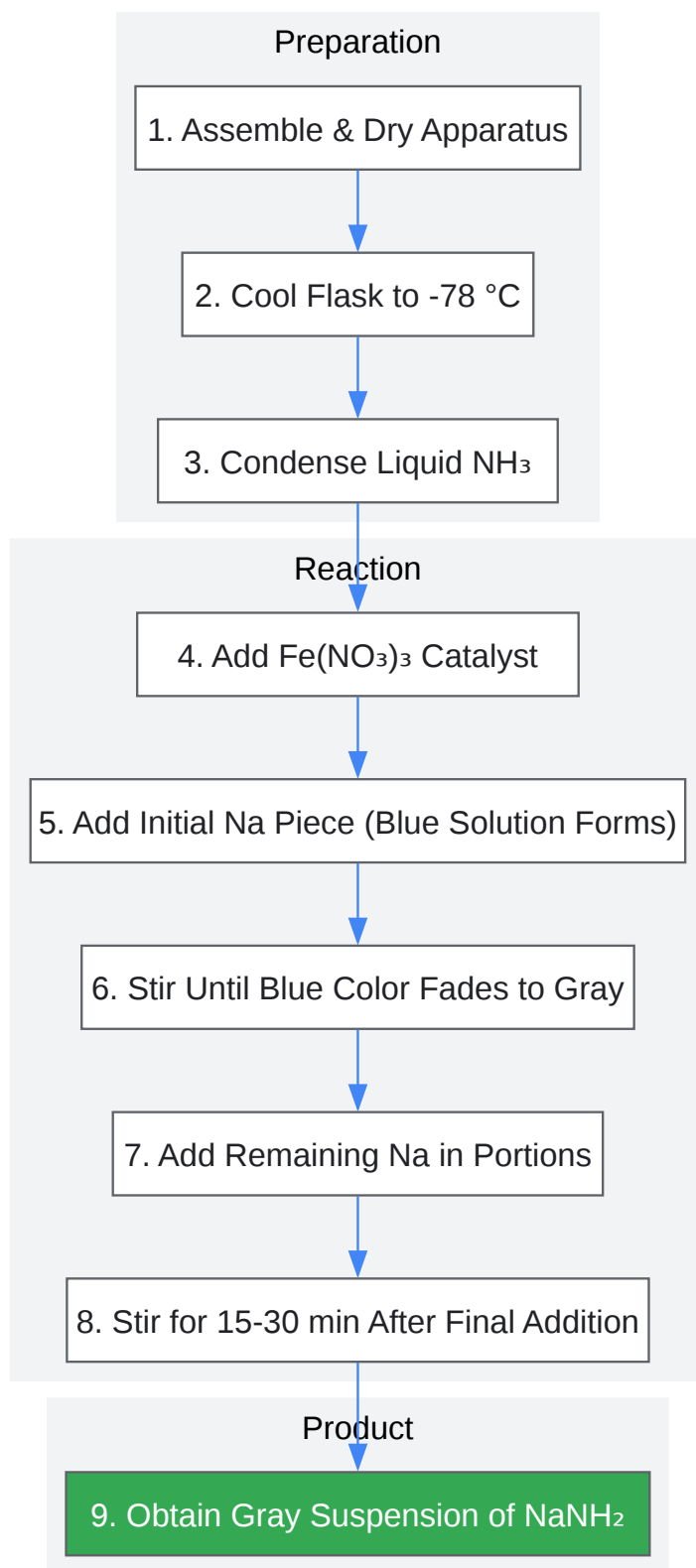
The following table summarizes the typical reaction parameters for the laboratory-scale synthesis of sodium amide as described in the protocol.

Parameter	Value / Description	Source(s)
Reactants	Metallic Sodium, Liquid Ammonia	<sup>[10]</sup>
Catalyst	Ferric Nitrate Hexahydrate [Fe(NO <sub>3</sub> ) <sub>3</sub> ·9H <sub>2</sub> O]	<sup>[10]</sup>
Example Scale	26 g Sodium, 500 mL Liquid Ammonia, 0.3 g Catalyst	<sup>[10]</sup>
Temperature	approx. -33 °C (Boiling point of ammonia)	<sup>[1][7]</sup>
Visual Endpoint	Disappearance of blue color, formation of a gray suspension	<sup>[4][10]</sup>
Reaction Time	Dependent on the rate of sodium addition; typically under 6 hours	<sup>[11]</sup>
Yield	Quantitative	<sup>[10]</sup>

## Visualizations

## Experimental Workflow

The following diagram illustrates the step-by-step workflow for the synthesis of sodium amide in liquid ammonia.

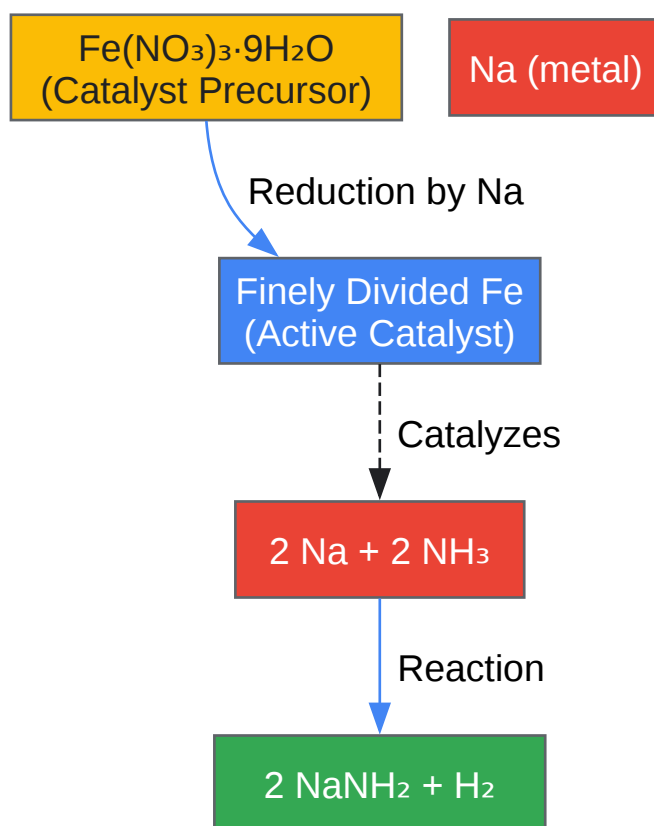


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Diagram 1. Step-by-step workflow for sodium amide synthesis.

## Proposed Catalytic Pathway

This diagram outlines the proposed role of ferric nitrate as a catalyst precursor in the formation of sodium amide.



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Diagram 2. Proposed role of iron in the catalytic synthesis.

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## References

- 1. Sodium amide - Wikipedia [en.wikipedia.org]
- 2. Thieme E-Books & E-Journals [thieme-connect.de]
- 3. Sodium Amide [drugfuture.com]
- 4. alkalimetals.com [alkalimetals.com]
- 5. youtube.com [youtube.com]
- 6. quora.com [quora.com]
- 7. Sodium amide - Sciencemadness Wiki [sciencemadness.org]
- 8. inorganic chemistry - Sodium amide synthesis using iron(III) nitrate as catalyst - Chemistry Stack Exchange [chemistry.stackexchange.com]
- 9. researchgate.net [researchgate.net]
- 10. prepchem.com [prepchem.com]
- 11. Organic Syntheses Procedure [orgsyn.org]
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